

Application Notes and Protocols for Investigating the Bioactivity of Robinlin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Robinlin*

Cat. No.: B1250724

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Robinlin is a novel bioactive homo-monoterpene that has been isolated from the ethanolic extracts of *Robinia pseudoacacia* L. (Fabaceae).^{[1][2]} Its discovery has prompted interest in its potential pharmacological activities. These application notes provide a summary of the current understanding of **Robinlin**'s bioactivity and offer protocols for its further investigation.

A critical finding from initial studies is that while **Robinlin** demonstrates potent bioactivity in the brine shrimp lethality test (BST), it has not been found to be significantly cytotoxic to human solid tumor cell lines.^[2] This suggests that its biological effects may not be directly related to inducing cancer cell death, but could involve other pharmacological actions.

It is also important to distinguish **Robinlin** from "Robinin," a flavonoid with a similar name, which has demonstrated anti-cancer properties. This document will address both compounds to clarify their distinct biological activities.

Data Presentation: Bioactivity of Robinlin and Robinin

The following tables summarize the available data on the bioactivity of **Robinlin** and the anti-cancer effects of the similarly named flavonoid, Robinin.

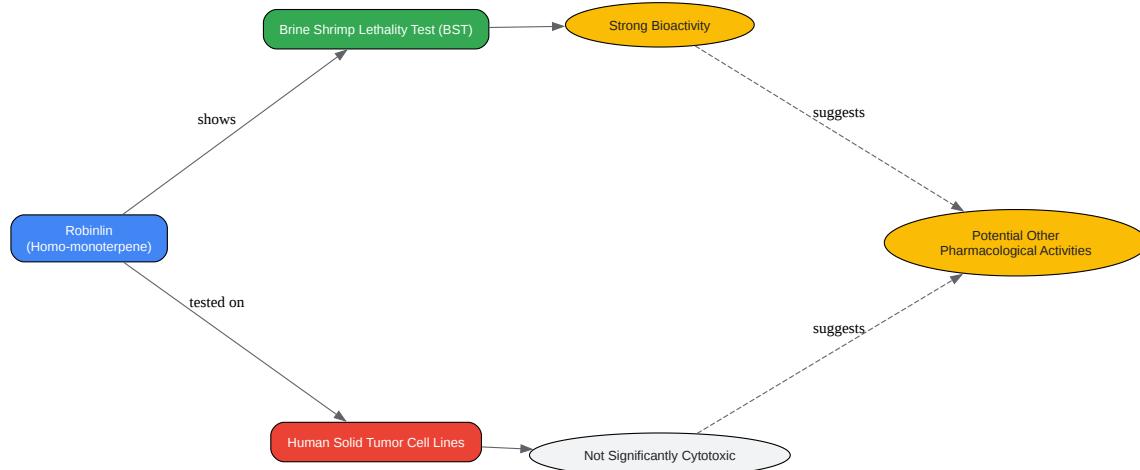
Table 1: Summary of **Robinlin** Bioactivity

Compound	Test System	Result	Implication	Reference
Robinlin	Brine Shrimp Lethality Test (BST)	Strong Bioactivity	Suggests general biological activity, but not specific to cancer cells.	[1][2]
Robinlin	Human Solid Tumor Cell Lines	Not Significantly Cytotoxic	Indicates a lack of direct anti-cancer cell killing effect in the tested lines.	[2]

Table 2: Summary of Robinlin Anti-Cancer Activity

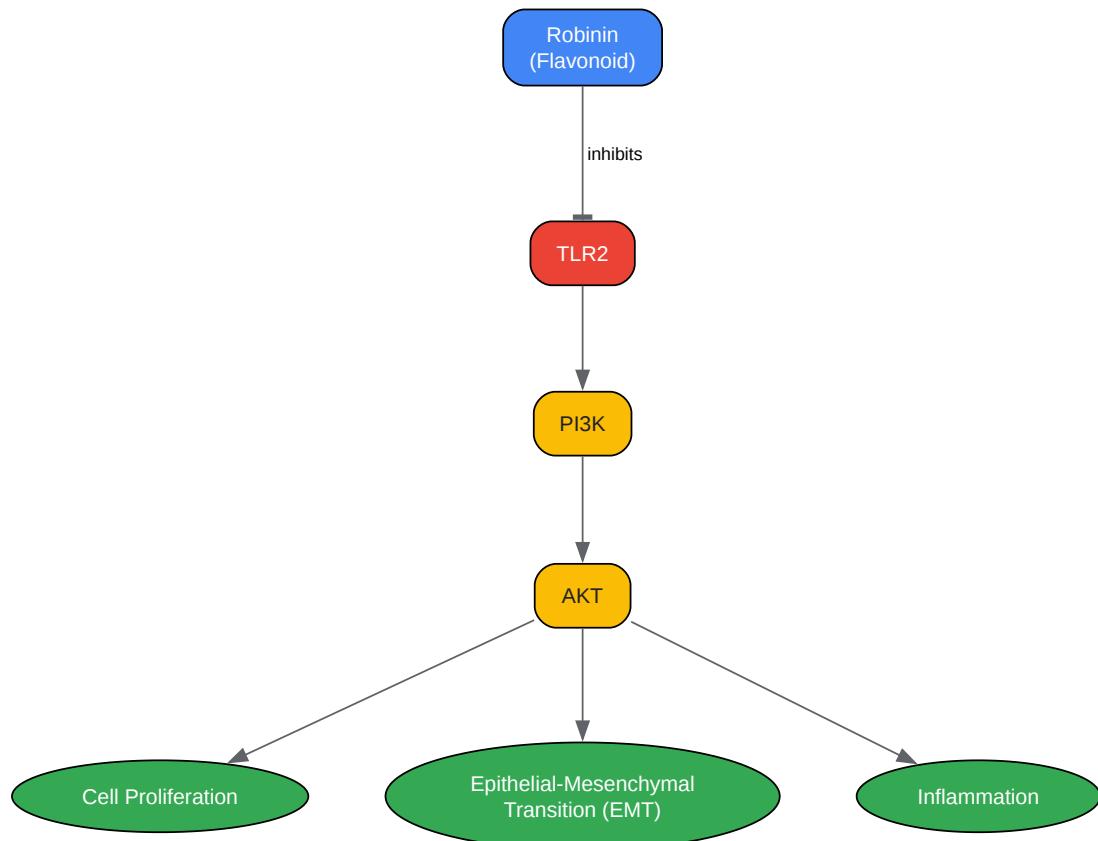
Compound	Cancer Type	Cell Line(s)	Observed Effects	Reference
Robinlin	Pancreatic Cancer	Not specified in abstract	Inhibits cell proliferation, migration, and attenuates EMT and inflammation.	[3]
Robinlin	Non-Small Cell Lung Cancer	A549	Inhibits proliferation and triggers apoptosis.	[4]

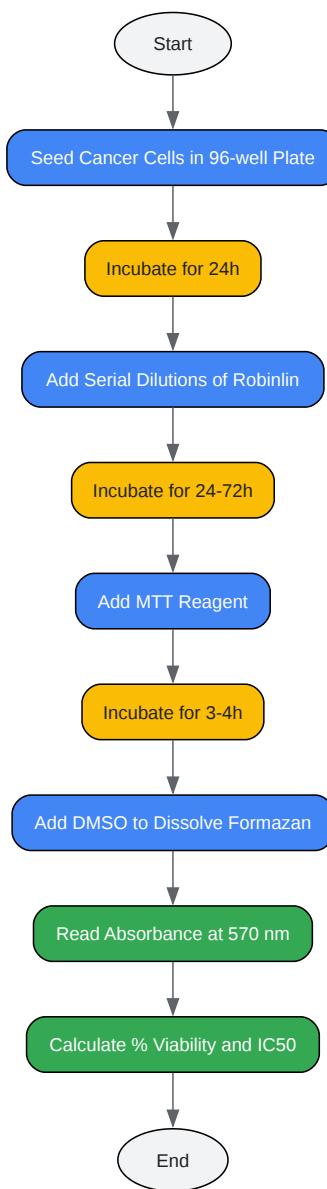
Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Bioactivity profile of **Robinlin**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Robinlin: a novel bioactive homo-monoterpene from Robinia pseudoacacia L. (Fabaceae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Robinin inhibits pancreatic cancer cell proliferation, EMT and inflammation via regulating TLR2-PI3k-AKT signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. latamjpharm.org [latamjpharm.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Investigating the Bioactivity of Robinlin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1250724#cell-lines-sensitive-to-robinlin\]](https://www.benchchem.com/product/b1250724#cell-lines-sensitive-to-robinlin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com